

A Cross-Species Comparative Guide to FITM Protein Sequences and Structures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FITM*

Cat. No.: *B15620276*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of Fat Storage-Inducing Transmembrane (**FITM**) protein sequences and structures across various species. The information presented is supported by computational analysis and data from publicly available databases.

Introduction to FITM Proteins

Fat Storage-Inducing Transmembrane (**FITM**) proteins are an evolutionarily conserved family of proteins crucial for the formation of lipid droplets, the primary organelles for neutral lipid storage.[1][2] Localized to the endoplasmic reticulum (ER), **FITM** proteins are not involved in the synthesis of triglycerides but rather in their partitioning and budding into cytosolic lipid droplets.[1] In mammals, this family includes **FITM1** and **FITM2**, which share approximately 50% amino acid similarity.[3] **FITM2** is considered the more ancient ortholog, with homologs found in yeast (*Saccharomyces cerevisiae*), while **FITM1** orthologs have been identified in species as early as bony fish.[1][3] Dysregulation of **FITM** protein function has been linked to various metabolic diseases, highlighting their importance in cellular lipid homeostasis.[3]

Cross-Species Sequence Comparison

The **FITM** protein family is widespread throughout eukaryotes.[3] To quantify the degree of conservation, pairwise sequence alignments were performed using the Needleman-Wunsch global alignment algorithm. The following tables summarize the percentage identity and similarity of **FITM1** and **FITM2** orthologs from various model organisms compared to their human counterparts.

FITM1 Ortholog Sequence Comparison with Human FITM1

Species	UniProt ID	% Identity	% Similarity
Homo sapiens	A5D6W6	100%	100%
Mus musculus	Q91V79	90.1%	94.2%
Danio rerio	Q5CZN0	59.8%	76.3%

FITM2 Ortholog Sequence Comparison with Human FITM2

Species	UniProt ID	% Identity	% Similarity
Homo sapiens	Q8N6M3	100%	100%
Mus musculus	P59266	93.9%	96.6%
Danio rerio	A0A8M7D1G8	66.8%	80.7%
Drosophila melanogaster	Q9VHW5	34.5%	53.6%
Caenorhabditis elegans	Q5CZ37	30.0%	49.3%
Saccharomyces cerevisiae (Scs3)	P53012	22.5%	38.9%
Saccharomyces cerevisiae (Yft2)	Q06676	23.0%	43.1%

Data generated using the EMBOSS Needle pairwise sequence alignment tool.

Structural Comparison of FITM Proteins

Currently, there are no experimentally determined 3D structures for **FITM** proteins in the Protein Data Bank (PDB). However, high-quality predicted structures are available from the AlphaFold Protein Structure Database. These models consistently predict a structure with six transmembrane helices, and both the N- and C-termini facing the cytosol.[\[1\]](#)[\[3\]](#)

A key structural feature of **FITM** proteins is a conserved region within the fourth transmembrane domain, often referred to as the "FIT signature sequence".[\[1\]](#) Furthermore, protein alignments suggest that **FITM** sequences contain conserved active site motifs characteristic of lipid phosphatase/phosphotransferase (LPT) enzymes.[\[3\]](#)

Below is a comparison of the AlphaFold predicted structures for human **FITM1** and **FITM2**, and the yeast ortholog Scs3.

Protein	Organism	AlphaFold DB ID	Global pLDDT	Predicted Structure
FITM1	Homo sapiens	AF-A5D6W6-F1	93.2	--INVALID-LINK--
FITM2	Homo sapiens	AF-Q8N6M3-F1	87.1	--INVALID-LINK--
Scs3	S. cerevisiae	AF-P53012-F1	86.8	--INVALID-LINK--

pLDDT (predicted local distance difference test) is a per-residue confidence score between 0 and 100. Higher scores indicate higher confidence in the predicted structure.

Experimental Protocols

Protocol 1: Cross-Species Sequence Alignment and Analysis

This protocol outlines the steps for a computational comparison of **FITM** protein sequences.

- Sequence Retrieval: Obtain the FASTA formatted protein sequences for human **FITM1** (UniProt ID: A5D6W6) and **FITM2** (UniProt ID: Q8N6M3), as well as their respective orthologs from the UniProt database.

- Pairwise Sequence Alignment:
 - Navigate to an online pairwise sequence alignment tool that utilizes the Needleman-Wunsch algorithm (e.g., EMBOSS Needle).
 - Input the human **FITM** protein sequence in the first text box.
 - Input the ortholog protein sequence in the second text box.
 - Use the default scoring matrix (e.g., BLOSUM62) and gap penalties.
 - Execute the alignment.
- Data Extraction: From the alignment output, record the percentage identity and percentage similarity scores.
- Data Tabulation: Compile the recorded data into a structured table for easy comparison.

Protocol 2: Structural Homology Modeling and Comparison

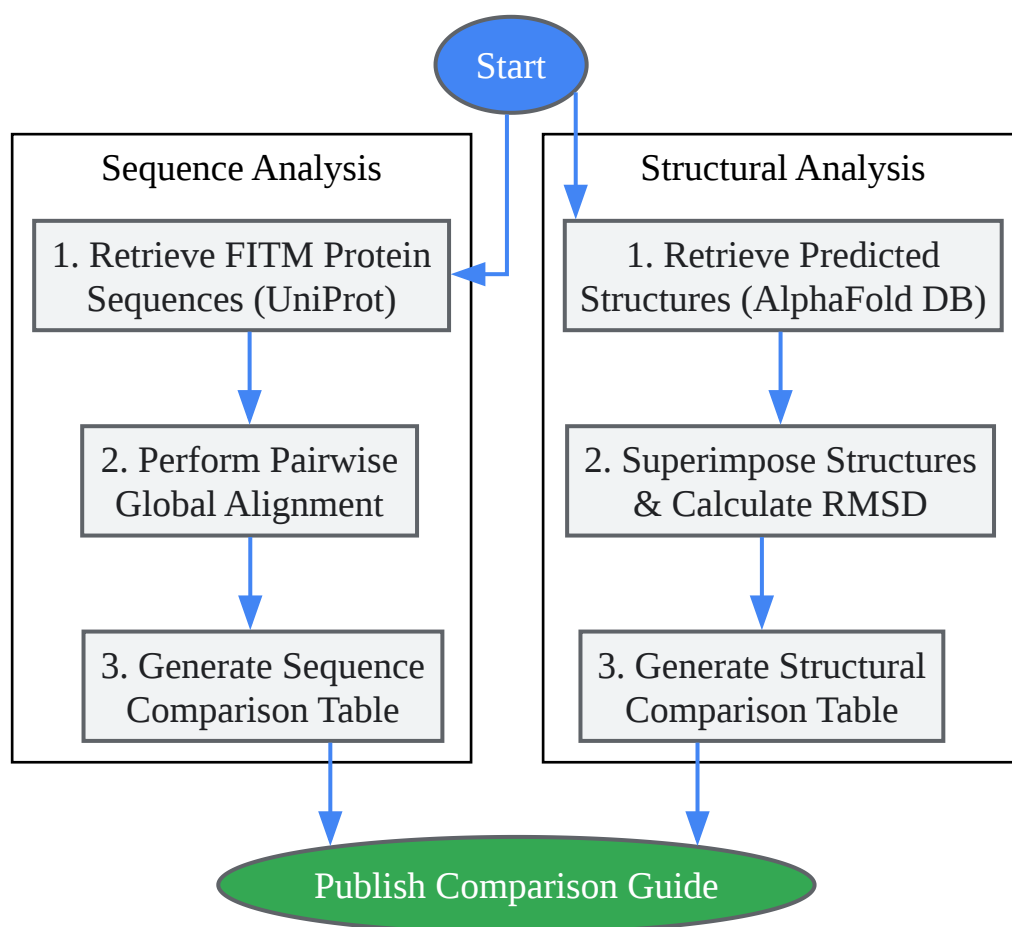
This protocol describes the process of obtaining and comparing predicted 3D structures of **FITM** proteins.

- Structure Retrieval:
 - Access the AlphaFold Protein Structure Database.
 - Search for the UniProt IDs of the desired **FITM** proteins and their orthologs.
 - Download the predicted structures in PDB format.
- Structural Superposition and RMSD Calculation:
 - Use molecular visualization software with structural alignment capabilities (e.g., PyMOL, UCSF Chimera).
 - Load the downloaded PDB files for the human **FITM** protein and an ortholog.

- Perform a structural alignment of the two models.
- Calculate the Root Mean Square Deviation (RMSD) value between the aligned alpha-carbon backbones. A lower RMSD value indicates higher structural similarity.
- Visualization and Analysis:
 - Visually inspect the superimposed structures to identify conserved and divergent regions.
 - Generate images of the superimposed models to illustrate structural similarities and differences.

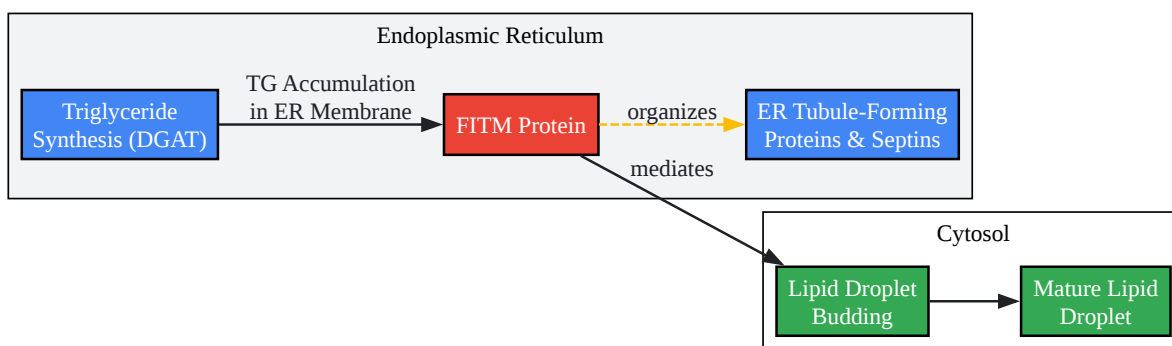
Visualizing FITM's Role in Lipid Droplet Biogenesis

The following diagrams illustrate the workflow for cross-species comparison of **FITM** proteins and their role in the cellular process of lipid droplet formation.



[Click to download full resolution via product page](#)

Workflow for Cross-Species Comparison of **FITM** Proteins.



[Click to download full resolution via product page](#)

Role of **FITM** Proteins in Lipid Droplet Biogenesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FITM2 - Wikipedia [en.wikipedia.org]
- 2. Fat storage-inducing transmembrane protein 1 - Wikipedia [en.wikipedia.org]
- 3. Fat storage-inducing transmembrane proteins: beyond mediating lipid droplet formation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Cross-Species Comparative Guide to FITM Protein Sequences and Structures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15620276/docs#a-cross-species-comparative-guide-to-fitm-protein-sequences-and-structures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)